

# 4-Hydroxy-2,5-dimethylhexan-3-one basic properties

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## Compound of Interest

Compound Name: 4-Hydroxy-2,5-dimethylhexan-3-one

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An In-depth Technical Guide on **4-Hydroxy-2,5-dimethylhexan-3-one**

## Introduction

**4-Hydroxy-2,5-dimethylhexan-3-one**, also known as isobutyroin, is an alpha-hydroxy ketone. [1] This class of organic compounds, characterized by a hydroxyl group adjacent to a ketone, is significant in organic chemistry due to their versatility as intermediates in a wide range of chemical transformations. [1] This guide provides a comprehensive overview of the basic properties, synthesis, applications, and safety information for **4-Hydroxy-2,5-dimethylhexan-3-one**, tailored for researchers, scientists, and professionals in drug development.

## Physicochemical Properties

The fundamental physicochemical properties of **4-Hydroxy-2,5-dimethylhexan-3-one** are summarized in the table below, providing a quick reference for laboratory use.

| Property            | Value   | Source                                  |
|---------------------|---|---|
| Molecular Formula   | C <sub>8</sub> H <sub>16</sub> O <sub>2</sub> | <a href="#">[2]</a> <a href="#">[3]</a> |
| Molecular Weight    | 144.21 g/mol                                  | <a href="#">[2]</a> <a href="#">[3]</a> |
| CAS Number          | 815-77-0                                      | <a href="#">[2]</a> <a href="#">[3]</a> |
| Appearance          | Pale-yellow to Yellow-brown<br>Liquid         |   |
| Boiling Point       | 182.1 ± 8.0 °C at 760 mmHg                    |   |
| Density             | 0.9 ± 0.1 g/cm <sup>3</sup>                   |   |
| Flash Point         | 69.1 ± 11.0 °C                                |   |
| Purity              | 95%   | <a href="#">[2]</a>                     |
| Storage Temperature | Room temperature                              |   |

## Spectroscopic Data

Spectroscopic data is crucial for the structural elucidation and confirmation of **4-Hydroxy-2,5-dimethylhexan-3-one**. The following spectroscopic information is available:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D NMR spectral data are available and can be accessed through NMRShiftDB.[\[3\]](#)
- Mass Spectrometry (MS): GC-MS data is available from the NIST Mass Spectrometry Data Center.[\[3\]](#)
- Infrared (IR) Spectroscopy: Vapor phase IR spectra are available.[\[3\]](#)

## Synthesis and Reactivity

Alpha-hydroxy ketones, such as **4-Hydroxy-2,5-dimethylhexan-3-one**, are typically synthesized via reactions like the acyloin condensation of esters.[\[1\]](#)

# General Experimental Protocol for Acyloin Condensation

While a specific protocol for the synthesis of **4-Hydroxy-2,5-dimethylhexan-3-one** was not detailed in the provided search results, a general procedure for acyloin condensation is as follows. This can be adapted for the synthesis of the target molecule from an appropriate ester.

## Materials:

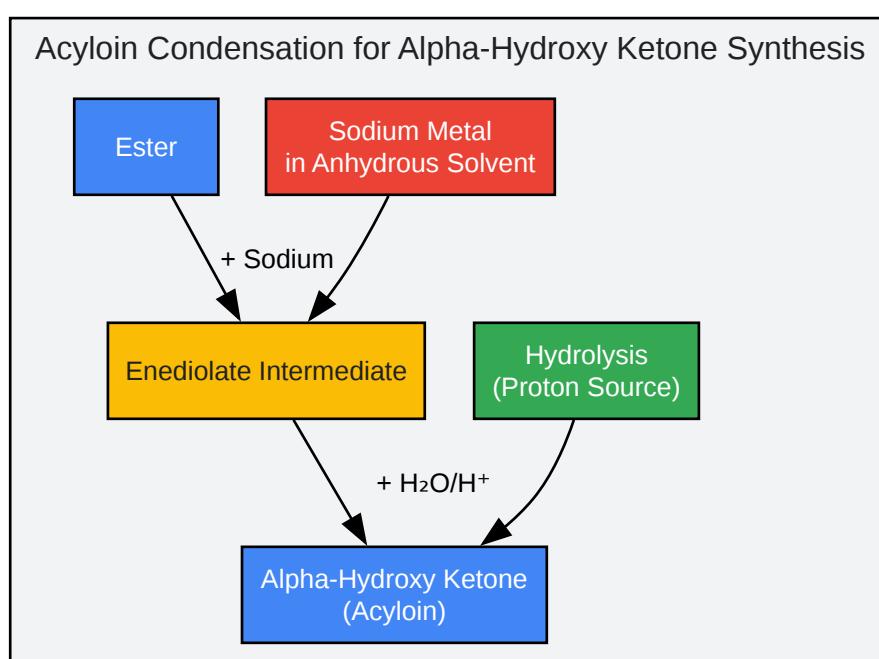
- Anhydrous ester (e.g., ethyl isobutyrate)
- Sodium metal
- Anhydrous solvent (e.g., xylene, toluene)
- Inert atmosphere (e.g., nitrogen or argon)
- Apparatus for reflux and distillation

## Procedure:

- Set up a reflux apparatus under an inert atmosphere. Ensure all glassware is thoroughly dried.
- Disperse sodium metal in the anhydrous solvent by heating until the sodium melts and then stirring vigorously.
- Cool the mixture to room temperature.
- Slowly add the anhydrous ester to the sodium dispersion with continuous stirring. An exothermic reaction should be observed.
- After the initial reaction subsides, heat the mixture to reflux for several hours to complete the reaction.
- Cool the reaction mixture and cautiously add a proton source (e.g., ethanol, followed by water) to quench any unreacted sodium and to hydrolyze the intermediate enediolate.

- Separate the organic layer and wash it with water and brine.
- Dry the organic layer over an anhydrous drying agent (e.g.,  $\text{MgSO}_4$  or  $\text{Na}_2\text{SO}_4$ ).
- Remove the solvent under reduced pressure.
- Purify the resulting crude acyloin by distillation or chromatography.

A potential synthetic workflow for alpha-hydroxy ketones is illustrated in the diagram below.



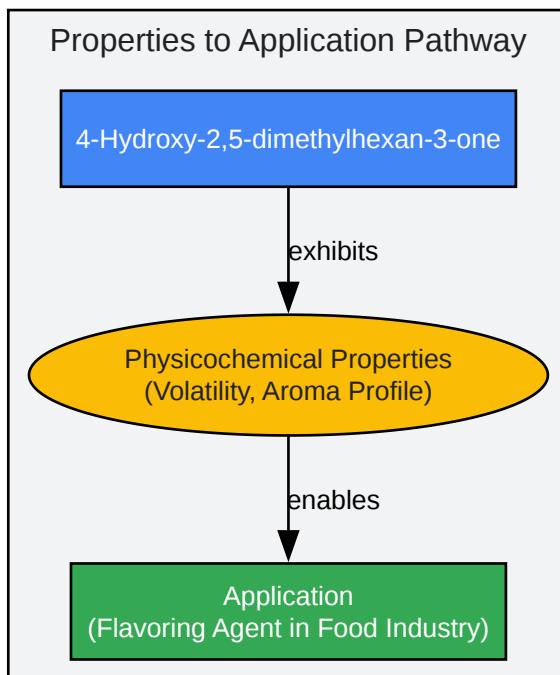
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Caption: Generalized workflow for the synthesis of alpha-hydroxy ketones via acyloin condensation.

## Applications

**4-Hydroxy-2,5-dimethylhexan-3-one** is recognized as an aroma compound and is utilized in the food industry as a flavoring agent to enhance the sensory profiles of various products.<sup>[1]</sup> It is important to distinguish it from the structurally similar and well-known flavor compound 4-hydroxy-2,5-dimethyl-3(2H)-furanone (Furaneol®), which is found in many fruits and is also a product of the Maillard reaction.<sup>[4]</sup>

The relationship between the chemical properties of **4-Hydroxy-2,5-dimethylhexan-3-one** and its primary application is depicted below.



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Caption: Logical relationship between the properties of **4-Hydroxy-2,5-dimethylhexan-3-one** and its use.

## Safety and Handling

For safe handling of **4-Hydroxy-2,5-dimethylhexan-3-one** in a laboratory setting, it is essential to adhere to the following safety precautions.

### Hazard Identification:

- Pictogram: Exclamation Mark

- Signal Word: Warning

- Hazard Statements:

- H302: Harmful if swallowed.

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

#### Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

It is recommended to handle this chemical in a well-ventilated area and to wear appropriate personal protective equipment (PPE), including gloves and safety goggles.[\[5\]](#) Avoid all personal contact, including inhalation.[\[5\]](#)

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## References

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- To cite this document: BenchChem. [4-Hydroxy-2,5-dimethylhexan-3-one basic properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b045798#4-hydroxy-2-5-dimethylhexan-3-one-basic-properties>]

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